

# A Comprehensive Technical Guide to 4-Acetylbenzenesulfonyl Chloride: Properties, Synthesis, and Applications

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## Compound of Interest

Compound Name: *4-Acetylbenzenesulfonyl chloride*

Cat. No.: *B160590*

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## Introduction: The Strategic Importance of 4-Acetylbenzenesulfonyl Chloride in Modern Chemistry

**4-Acetylbenzenesulfonyl chloride**, a bifunctional aromatic compound, stands as a pivotal intermediate in the landscape of organic synthesis and medicinal chemistry. Its unique molecular architecture, featuring both a reactive sulfonyl chloride and a ketone functional group, offers a versatile platform for the construction of complex molecular entities. This guide provides an in-depth exploration of its physicochemical properties, detailed protocols for its synthesis and analysis, and insights into its applications, particularly in the realm of drug discovery and development.<sup>[1]</sup> The strategic placement of the acetyl group at the para position influences the reactivity of the sulfonyl chloride, making it a valuable reagent for creating targeted molecules with specific functionalities.<sup>[1]</sup> Understanding the nuances of this compound is paramount for chemists aiming to leverage its capabilities in the synthesis of novel therapeutic agents and advanced materials.<sup>[1]</sup>

## Physicochemical Properties: A Foundation for Application

The physical and chemical characteristics of **4-Acetylbenzenesulfonyl chloride** dictate its handling, storage, and reactivity. A thorough understanding of these properties is essential for its effective and safe utilization in a laboratory setting.

Table 1: Key Physicochemical Properties of **4-Acetylbenzenesulfonyl Chloride**

Property	Value	Source(s)
CAS Number	1788-10-9	[2][3][4]
Molecular Formula	C <sub>8</sub> H <sub>7</sub> ClO <sub>3</sub> S	[2][3][4]
Molecular Weight	218.66 g/mol	[2][3][4]
Appearance	White to orange to brown crystalline powder	[1]
Melting Point	83-87 °C	[5]
Boiling Point	338.6 °C at 760 mmHg	[5]
Solubility	Soluble in water (201.8 mg/L at 25°C). Slightly soluble in chloroform and methanol, and sparingly soluble in DMSO.	[1]
Density	1.387 g/cm <sup>3</sup>	[5]
InChI Key	FXVDNCRTKXMSEZ-UHFFFAOYSA-N	[2][3][4]

Note: The appearance of the compound can vary depending on its purity.

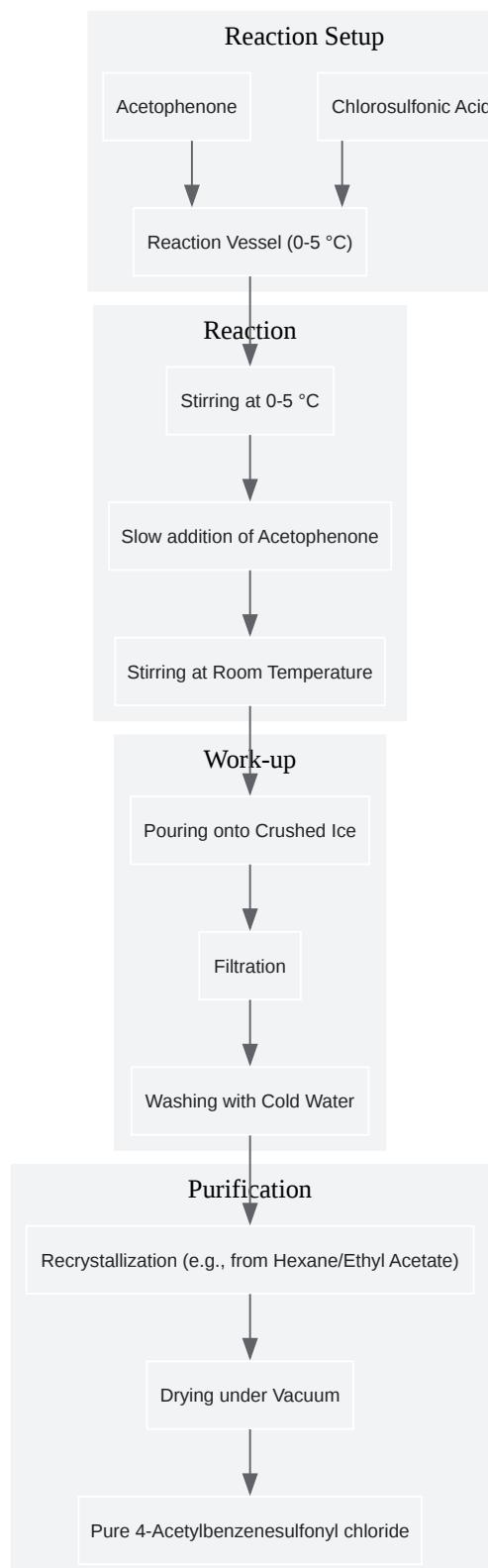
The reactivity of **4-Acetylbenzenesulfonyl chloride** is primarily centered around the sulfonyl chloride group. This functional group is highly electrophilic, making it susceptible to nucleophilic attack by a wide range of compounds, including amines, alcohols, and water.[5] This reactivity is the cornerstone of its utility in synthesizing sulfonamides, sulfonate esters, and sulfonic acids. The presence of the acetyl group, an electron-withdrawing moiety, can modulate the reactivity of the sulfonyl chloride group.

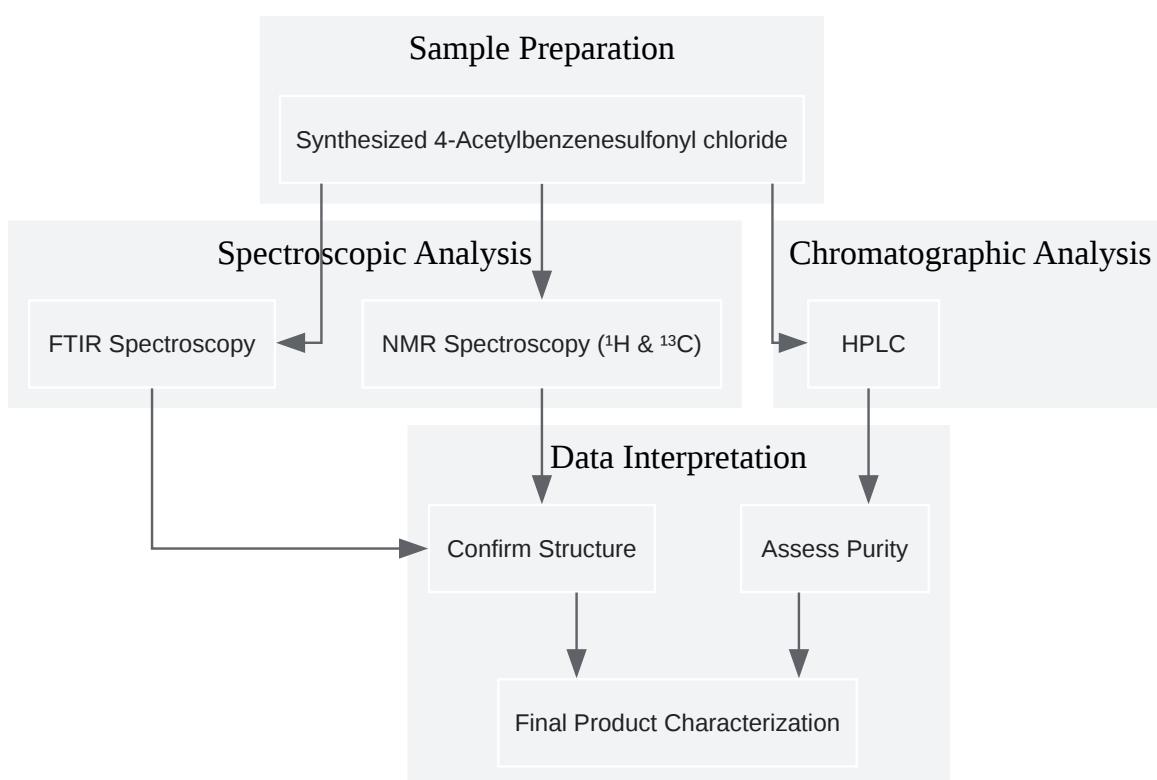
# Synthesis and Purification: A Practical Approach

The synthesis of **4-Acetylbenzenesulfonyl chloride** is typically achieved through the chlorosulfonation of acetophenone. This electrophilic aromatic substitution reaction introduces the sulfonyl chloride group onto the aromatic ring. The following protocol is a representative method for its preparation.

## Experimental Protocol: Synthesis of 4-Acetylbenzenesulfonyl Chloride

Diagram 1: Synthesis Workflow



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